

A Technical Guide to the Physical Properties of 1,1-Dibutoxybutane

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Compound of Interest

Compound Name: 1,1-Dibutoxybutane

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the key physical properties of **1,1-Dibutoxybutane**, specifically its boiling point and density. The information is presented in a clear, structured format to facilitate its use in research and development settings.

Quantitative Data Summary

The physical properties of **1,1-Dibutoxybutane** are summarized in the table below. These values are critical for a variety of applications, including reaction condition design, purification process development, and formulation studies.

Physical Property	Value	Units	Notes
Boiling Point	214	°C	at standard atmospheric pressure (lit.) [1] [2] [3]
Density	0.844	g/cm ³	-
0.8669	g/cm ³	at 25 °C	[2]

Experimental Protocols

The following sections detail the standard methodologies for the experimental determination of the boiling point and density of a liquid compound such as **1,1-Dibutoxybutane**.

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.^[4] Common laboratory methods for determining the boiling point include simple distillation and the capillary method.^{[4][5][6]}

Simple Distillation Method: This technique involves heating the liquid in a distillation apparatus and recording the temperature at which the liquid actively boils and its vapor condenses.^[4] This method is suitable for larger sample volumes.^[4]

Capillary Method: A small amount of the liquid is placed in a sample tube, and a capillary tube, sealed at one end, is inverted into the liquid. The apparatus is heated, and the temperature at which a steady stream of bubbles emerges from the capillary tube, and the liquid re-enters the capillary upon cooling, is recorded as the boiling point.^{[5][6]}

Density is an intrinsic property of a substance, defined as its mass per unit volume.^[7] For liquids, it is typically measured using a graduated cylinder and a balance.^{[7][8]}

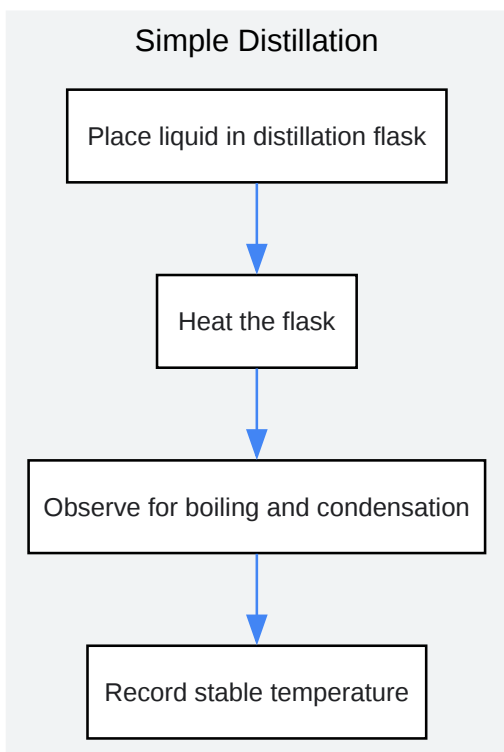
The procedure involves the following steps:

- Weighing an empty, dry graduated cylinder.^{[7][8]}
- Adding a known volume of the liquid to the graduated cylinder.^{[7][8]}
- Weighing the graduated cylinder with the liquid.^{[7][8]}
- The mass of the liquid is determined by subtracting the mass of the empty cylinder from the mass of the cylinder with the liquid.^[8]
- The density is then calculated by dividing the mass of the liquid by its volume.

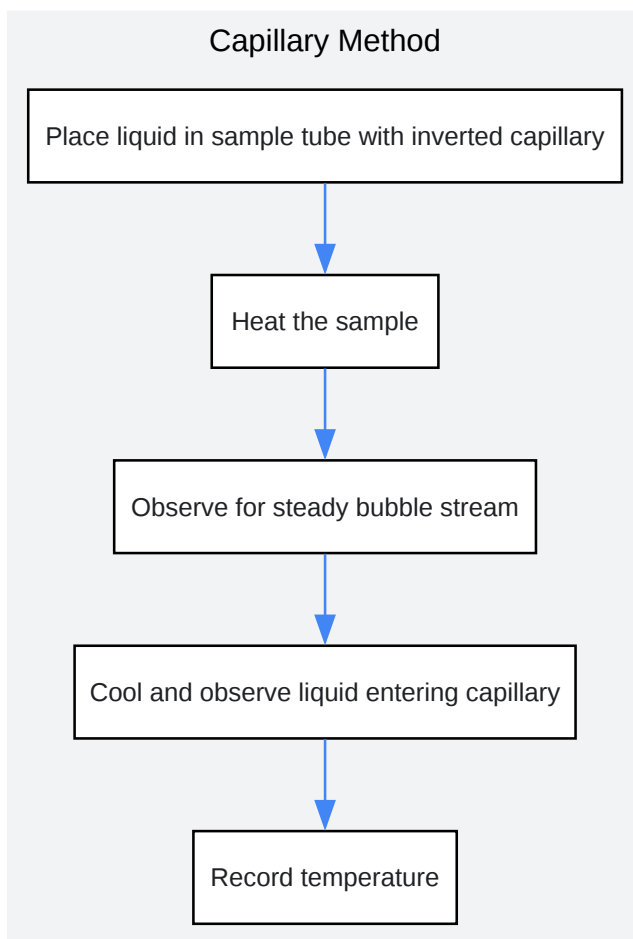
Visualizations

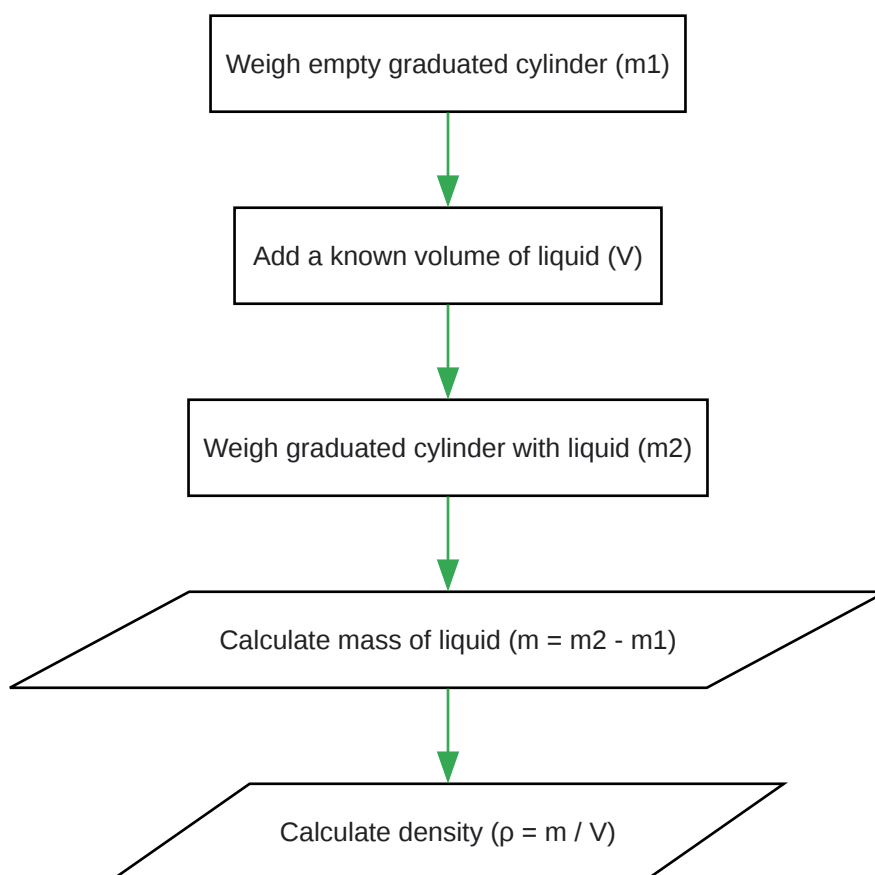
The following diagrams illustrate the logical workflows for the experimental determination of boiling point and density.

Simple Distillation



Capillary Method





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